

sarolaner dosing interval optimization different tick species

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Compound Focus: Sarolaner

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Sarolaner Efficacy & Dose Optimization

The table below summarizes foundational data on **sarolaner**'s efficacy against various tick species, which is crucial for dose interval justification [1].

Tick Species	Sarolaner Dose (mg/kg)	Efficacy Over Time	Key Findings
Multiple Species (<i>D. reticulatus</i> , <i>R. sanguineus</i>) [1]	1.25	>99.7% efficacy through Day 28	Lower dose provided excellent 4-week control for these species.
<i>Ixodes scapularis</i> (deer tick) [1]	0.625	>95% efficacy through Day 43	Most susceptible species tested.
<i>Dermacentor variabilis</i> (American dog tick) [1]	1.25	96.2% efficacy at Day 35	Provided effective control for over a month.

Tick Species	Sarolaner Dose (mg/kg)	Efficacy Over Time	Key Findings
<i>Amblyomma americanum</i> (lone star tick) [1]	1.25	88.5% efficacy at Day 28	Lower efficacy highlighted this genus as less susceptible.
<i>Amblyomma maculatum</i> (Gulf Coast tick) [1]	2.0	>93% control for 5 weeks	The 2 mg/kg dose was selected as the commercial dose for a minimum 1-month control of all ticks, including the more resistant <i>Amblyomma</i> species.

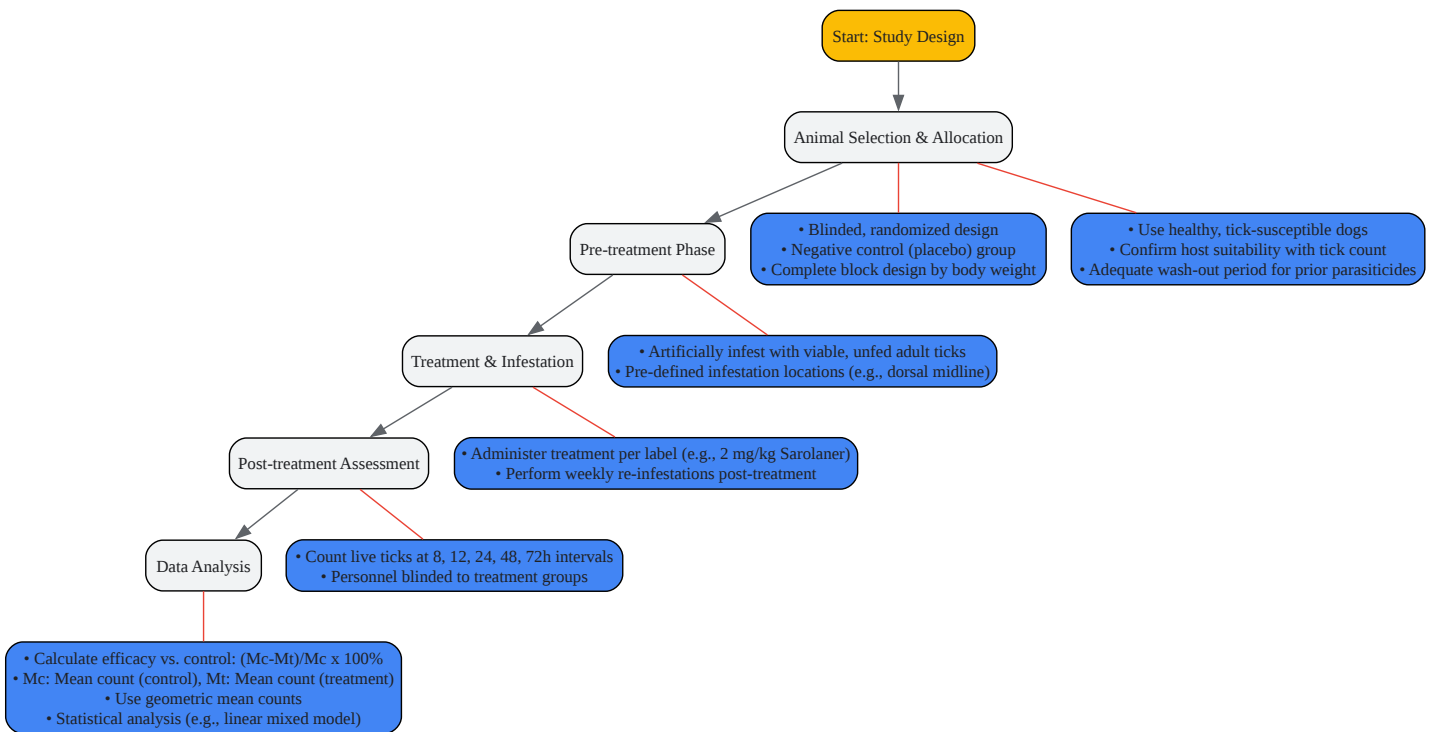
Speed of Kill Against Key Ticks

Speed of kill is a critical factor in preventing pathogen transmission. The following table compares **sarolaner**'s performance against other common isoxazolines for the challenging *Amblyomma americanum* [2].

Product (Active Ingredient)	Efficacy at 24h on Day 21	Efficacy at 24h on Day 28	Sustained Speed of Kill
Lotilaner	97.4%	92.3%	Rapid speed of kill ($\geq 90\%$ at 24h) was sustained over the monthly dosing period [2].
Sarolaner (in Simparica Trio)	13.6%	4.9%	Speed of kill declined significantly over the dosing interval [2].
Afoxolaner	14.9%	0.0%	Speed of kill declined significantly over the dosing interval [2].

Experimental Protocol for Evaluating Acaricides

For researchers designing studies to evaluate **sarolaner** or comparable acaricides, the following workflow outlines a standardized methodology based on World Association for the Advancement of Veterinary Parasitology (WAAVP) guidelines [3] [4].



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FAQ for Technical Support

Q1: What is the recommended minimum dose and dosing interval for sarolaner in dogs, and what is the evidence? The recommended minimum dose is **2 mg/kg administered once monthly** [5] [1]. This dose was established in dose-determination studies, which showed that while 1.25 mg/kg was effective against many species, its efficacy against the more resistant *Amblyomma maculatum* fell below 90% by Day 28. The 2 mg/kg dose maintained >93% control of *A. maculatum* for 35 days, supporting a monthly interval [1].

Q2: Why might sarolaner appear less effective against *Amblyomma americanum* (lone star tick) in some studies? *Amblyomma* species, including *A. americanum*, have been consistently identified as the **least susceptible ticks** to isoxazolines like **sarolaner** [2] [1]. This inherent reduced sensitivity is a recognized challenge. Furthermore, recent comparative studies show that while **sarolaner's** initial speed of kill is rapid, it can decline significantly against weekly re-infestations of *A. americanum* over a monthly period, especially when compared to lotilaner which maintained a rapid speed of kill [2].

Q3: What is the molecular basis for sarolaner's insecticidal activity? **Sarolaner** is a **GABA- and glutamate-gated chloride channel inhibitor** from the isoxazoline class [5] [6]. It selectively binds to these channels in the neuromuscular junctions of insects and acarines, causing hyperexcitation, paralysis, and death [5]. The biologically active **S-enantiomer** of **sarolaner** has higher binding affinity for the *Ctenocephalides felis* RDL receptor than the R-enantiomer, primarily due to key interactions with residues like Ile256 and Phe326 [6].

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References

1. Determination of the effective dose of a novel oral ... [pubmed.ncbi.nlm.nih.gov]
2. Comparative speed of kill provided by lotilaner (Credelio ... [parasitesandvectors.biomedcentral.com]
3. speed of kill of Comparative (Simparica®) and afoxolaner... sarolaner [pmc.ncbi.nlm.nih.gov]

4. Laboratory studies evaluating the efficacy of a novel orally ... [pmc.ncbi.nlm.nih.gov]

5. Sarolaner Use in Dogs [todaysveterinarypractice.com]

6. The Structural Basis of Binding Stability and Selectivity ... [mdpi.com]

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